

Application Notes: Biotinyl-5'-AMP for In Vitro Ligase-Mediated Biotinylation

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Compound of Interest

Compound Name: Biotinyl-5'-AMP

Cat. No.: B1237988

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Audience: Researchers, scientists, and drug development professionals.

Introduction

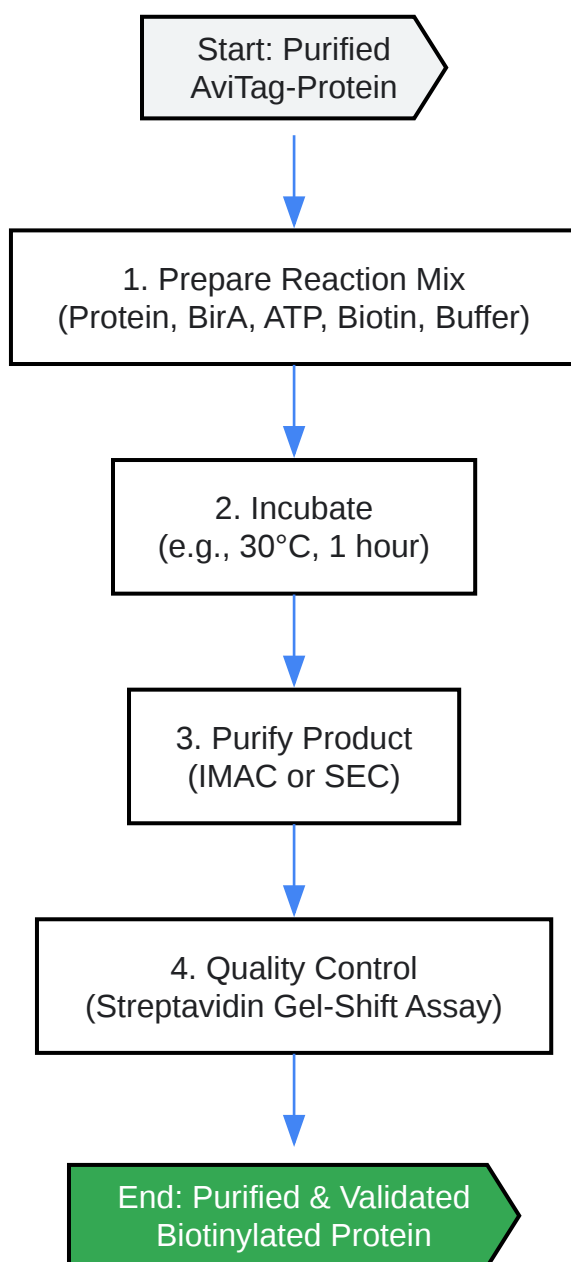
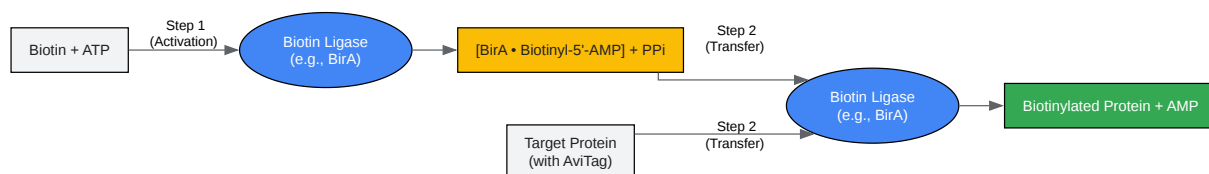
Enzymatic biotinylation offers exceptional specificity for labeling proteins and other molecules, overcoming the often heterogeneous and functionally impairing results of chemical conjugation methods.[1][2] The core of this process is the biotin protein ligase (BPL), with the Escherichia coli enzyme, BirA, being the most extensively studied prototype.[1][3][4] These ligases catalyze the covalent attachment of biotin to a specific lysine residue within a defined acceptor peptide sequence, such as the 15-amino acid AviTag.[1][4]

The reaction proceeds through a two-step mechanism that requires ATP and biotin.[5][6] In the first step, the ligase synthesizes an activated biotin intermediate, **Biotinyl-5'-AMP**, from biotin and ATP, releasing pyrophosphate.[3][6][7] This high-energy intermediate remains stably bound to the enzyme's active site.[6] In the second step, the ligase recognizes its specific protein substrate (e.g., an AviTag-fused protein) and facilitates the transfer of the biotin moiety from **Biotinyl-5'-AMP** to the target lysine, releasing AMP.[3][5][8] This process results in a stable amide bond and a homogeneously biotinylated protein, ideal for a wide range of downstream applications including protein purification, immobilization, and detection assays.[9][10]

Mechanism of Action

The enzymatic biotinylation reaction catalyzed by ligases like BirA is a highly specific, two-step process.

- Activation Step: The ligase first catalyzes the condensation of biotin and ATP to form the activated intermediate, **Biotinyl-5'-AMP**, with the concomitant release of pyrophosphate (PPi).^{[3][11]}
- Transfer Step: The ligase then binds to the specific acceptor peptide sequence (e.g., AviTag) on the target protein. The ϵ -amino group of a specific lysine within this sequence performs a nucleophilic attack on the **Biotinyl-5'-AMP** intermediate, resulting in the covalent attachment of biotin to the protein and the release of AMP.^{[5][8]}



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